

Technical Comparison Guide: Methoxy-Methylpyridine-Carbaldehyde Regioisomers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Methoxy-6-methylpyridine-3-carbaldehyde

CAS No.: 123540-28-3

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Executive Summary

In medicinal chemistry and organic synthesis, the positioning of substituents on the pyridine ring dictates not just physical properties but the fundamental reactivity profile of the molecule. This guide compares **5-Methoxy-6-methylpyridine-3-carbaldehyde** (Compound A) with its regioisomer 6-Methoxy-5-methylpyridine-3-carbaldehyde (Compound B).^[1]

While they share the same molecular formula (

), they exhibit distinct electronic behaviors:

- Compound A (5-OMe) functions as a reactive electrophile suitable for rapid condensation reactions, owing to the meta-relationship between the methoxy donor and the aldehyde.
- Compound B (6-OMe) acts as a stabilized building block, where the ortho-methoxy group (relative to nitrogen) and para-relationship (relative to aldehyde) significantly dampen carbonyl electrophilicity while introducing metabolic "soft spots."^[1]

Chemical Identity & Physical Properties

The following table summarizes the core identifiers and predicted physical properties for the two isomers.

Feature	Compound A (5-OMe)	Compound B (6-OMe)
IUPAC Name	5-Methoxy-6-methylpyridine-3-carbaldehyde	6-Methoxy-5-methylpyridine-3-carbaldehyde
Structure Description	Methoxy at C5 (meta to N), Methyl at C6 (ortho to N)	Methoxy at C6 (ortho to N), Methyl at C5 (meta to N)
CAS Number	113118-83-5 (Base structure ref) / 1355204-74-6 (Analogue)	123506-67-2
Molecular Weight	151.16 g/mol	151.16 g/mol
Predicted LogP	~0.8 - 1.1	~1.2 - 1.4 (More lipophilic)
Basicity (pKa of N)	Higher (~5.5).[1] Methyl at C6 is electron-donating (+I) to N.	Lower (~3.0).[1] Methoxy at C6 is inductively withdrawing (-I) despite resonance.[1]
Aldehyde Reactivity	High.[1][2] No direct resonance conjugation from OMe to CHO. [1]	Low. Strong +M resonance from 6-OMe to 3-CHO.[1]

Electronic Structure & Reactivity Profile

The drastic difference in reactivity stems from the Resonance Effect (+M) of the methoxy group relative to the aldehyde acceptor.

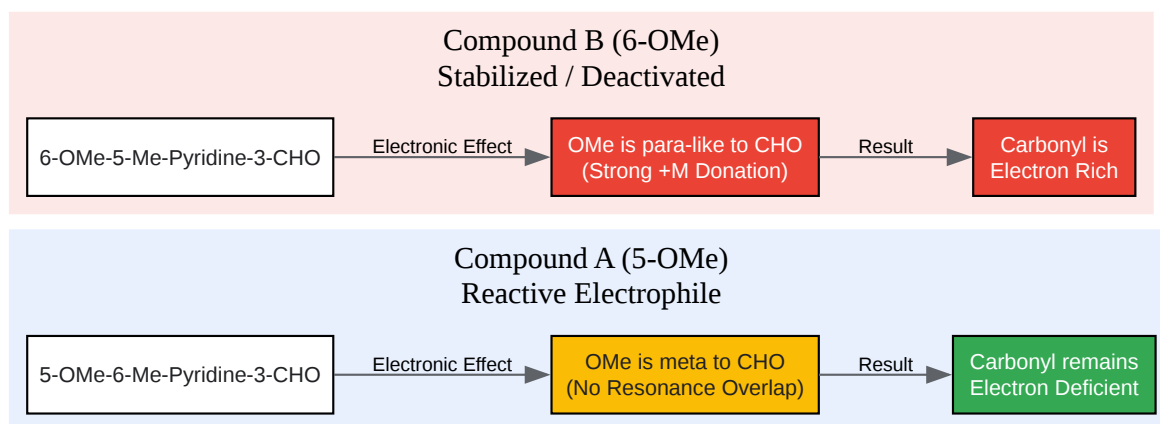
Mechanism of Deactivation in Compound B

In Compound B, the methoxy group is at position 6, while the aldehyde is at position 3. In the pyridine ring, positions 2 and 5 are electronically linked (para-like), as are positions 3 and 6.

- Compound B (6-OMe): The lone pair on the oxygen can delocalize through the ring directly to the carbonyl carbon of the aldehyde. This "Push-Pull" system significantly increases the electron density at the carbonyl carbon, making it a poor electrophile.

- Compound A (5-OMe): The methoxy group is at position 5, which is meta to the aldehyde at position 3. Resonance structures cannot effectively place the negative charge on the carbonyl carbon. Therefore, the aldehyde retains its high electrophilic character.

Visualizing the Electronic Pathway



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Figure 1: Comparative electronic effects showing the resonance deactivation in the 6-methoxy isomer.

Synthetic Accessibility & Manufacturing

Synthesis of Compound A (5-Methoxy-6-methyl...)

This isomer is often harder to access directly from simple pyridine precursors.^[1]

- Route: Typically synthesized via Vilsmeier-Haack formylation of 3-methoxy-2-picoline.^[1]
- Challenge: Formylation can occur at C4 or C6.^[1] Directing groups or blocking groups may be required to ensure C3 substitution.^[1]
- Alternative: Reduction of Methyl 5-methoxy-6-methylnicotinate.^[1]

Synthesis of Compound B (6-Methoxy-5-methyl...)

This isomer is synthetically more accessible due to the directing power of the 6-methoxy group.
[1]

- Route: Vilsmeier-Haack formylation of 2-methoxy-3-picoline.[1]
- Regioselectivity: The 2-methoxy group (ortho-para director) strongly activates position 5 (meta to N, para to OMe).[1] However, since position 5 is blocked by a methyl group, formylation occurs at position 3 (ortho to OMe, beta to N).
- Yield: Generally higher yields (60-80%) compared to Compound A.[1]

Application in Drug Discovery

Metabolic Stability (The "Soft Spot" Risk)

- Compound B (6-OMe): Pyridines with a methoxy group at the 2 or 6 position (adjacent to N) are highly susceptible to O-demethylation by Cytochrome P450 enzymes.[1] This transformation yields the corresponding 6-pyridone (lactam), a highly stable but often inactive metabolite.[1]
 - Risk: High metabolic clearance.[1]
- Compound A (5-OMe): The methoxy group is meta to the nitrogen. This position is significantly more stable to oxidative O-demethylation.[1]
 - Advantage: Better metabolic half-life () in microsome stability assays.[1]

Schiff Base Formation (Kinetic Selectivity)

If your goal is to form a Schiff base (imine) with an amine:

- Use Compound A if you need fast reaction kinetics at room temperature.[1]
- Use Compound B if you require a more stable aldehyde that resists air oxidation to the carboxylic acid during storage, but be prepared to use a catalyst (or acetic acid) and heat to drive imine formation.

Experimental Protocol: Comparative Schiff Base Formation

Objective: To demonstrate the reactivity difference by reacting both isomers with 4-fluoroaniline.

Reagents:

- Aldehyde (1.0 eq)
- 4-Fluoroaniline (1.1 eq)[1]
- Ethanol (anhydrous)
- Catalytic Acetic Acid (1 drop)

Protocol:

- Dissolution: Dissolve 1.0 mmol of the aldehyde (Compound A or B) in 5 mL of anhydrous ethanol in a 20 mL scintillation vial.
- Addition: Add 1.1 mmol of 4-fluoroaniline.
- Catalysis: Add 1 drop of glacial acetic acid.
- Monitoring: Stir at Room Temperature (25°C). Monitor by TLC (Hexane:EtOAc 3:1) every 30 minutes.
 - Compound A: Expect >90% conversion within 1-2 hours.[1] The spot for the aldehyde ($R_f \sim 0.5$) will disappear rapidly.[1]
 - Compound B: Expect <30% conversion at 2 hours.[1] Full conversion may require reflux (78°C) for 4-6 hours.[1]
- Workup: Upon completion, cool to 0°C. The Schiff base often precipitates. Filter and wash with cold ethanol.[1]

Data Interpretation: If Compound B fails to react, add Magnesium Sulfate (

) as a dehydrating agent to push the equilibrium forward, as the resonance-stabilized aldehyde is less thermodynamically driven to form the imine.

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Sources

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- To cite this document: BenchChem. [Technical Comparison Guide: Methoxy-Methylpyridine-Carbaldehyde Regioisomers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b044902/docs#technical-comparison-guide-methoxy-methylpyridine-carbaldehyde-regioisomers>]

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